

# Application of Basic Cupric Carbonate in Wood Preservation: Application Notes and Protocols

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## Compound of Interest

Compound Name: Basic cupric carbonate

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## Introduction

**Basic cupric carbonate** ( $\text{CuCO}_3 \cdot \text{Cu}(\text{OH})_2$ ), often in micronized form, is a key active ingredient in modern wood preservatives.[1][2] Its broad-spectrum efficacy against fungal and insecticidal degradation makes it a vital component in protecting wood products and extending their service life.[3][4] This document provides detailed application notes, experimental protocols, and an overview of the mechanisms of action for researchers and professionals in wood science and biocide development. Copper-based preservatives work by penetrating the cellular structures of the wood, creating a barrier against microbial decay.[4]

## Mechanism of Action

The primary mode of action of **basic cupric carbonate** in wood preservation relies on the release of cupric ions ( $\text{Cu}^{2+}$ ), which are toxic to wood-destroying fungi and insects.[2][5] While basic copper carbonate itself has low water solubility, it reacts with the natural acidic components of wood, such as acetic acid, to form soluble copper compounds.[6] These mobile copper ions can then diffuse into the wood cell walls and interact with vital fungal enzymes and proteins.

Some wood-decay fungi, particularly brown-rot fungi, have developed a tolerance to copper by producing oxalic acid.[7][8] This acid reacts with copper ions to form insoluble and non-toxic copper oxalate crystals, effectively detoxifying the immediate environment of the fungus.[8]

However, modern preservative formulations often include co-biocides, such as azoles, to combat these copper-tolerant fungi.[9]

## Quantitative Data: Preservative Retention Levels

The efficacy of wood preservatives containing **basic cupric carbonate** is directly related to the retention level of the active ingredients in the wood. Retention is typically measured in pounds per cubic foot (pcf) or kilograms per cubic meter ( $\text{kg/m}^3$ ). The American Wood Protection Association (AWPA) provides standardized retention levels for various applications. Micronized Copper Azole (MCA) is a common formulation that utilizes **basic cupric carbonate**.

Table 1: AWPA Standardized Minimum Retention Levels for Micronized Copper Azole (MCA) [10][11]

Use Category	Application Environment	MCA-C Retention (pcf)
UC3B	Above ground, protected	0.060
UC4A	Ground contact, general use	0.15
UC4B	Ground contact, heavy duty	0.31

## Experimental Protocols

### Wood Treatment Protocol (Pressure Treatment)

Pressure treatment is a common method for impregnating wood with **basic cupric carbonate**-based preservatives.[4]

Objective: To achieve a target retention of the preservative within the wood samples.

Materials:

- Wood samples (e.g., Southern Pine sapwood blocks)
- Micronized copper carbonate preservative solution of a known concentration
- Pressure treatment cylinder

- Vacuum pump
- Pressure pump
- Balance for weighing wood samples

Procedure:

- Initial Weighing: Record the initial weight of each oven-dried wood sample.
- Preservative Preparation: Prepare the treating solution to the desired concentration based on the target retention and the known uptake characteristics of the wood species.
- Loading: Place the wood samples in the pressure treatment cylinder.
- Initial Vacuum: Apply an initial vacuum to the cylinder (e.g., -85 kPa for 30 minutes) to remove air from the wood cells.
- Flooding: While maintaining the vacuum, flood the cylinder with the preservative solution.
- Pressurization: Apply pressure to the cylinder (e.g., 1000 kPa for 60 minutes) to force the preservative into the wood structure.
- Final Vacuum: Release the pressure and apply a final vacuum (e.g., -85 kPa for 15 minutes) to remove excess preservative from the wood surface.
- Final Weighing: Remove the treated samples, wipe off any surface excess, and weigh them immediately to determine the amount of preservative solution absorbed.
- Retention Calculation: Calculate the preservative retention based on the weight gain of the wood samples and the concentration of the treating solution.
- Drying: Air-dry the treated samples to allow for fixation of the preservative.

## **AWPA E10-16: Standard Method of Testing Wood Preservatives by Laboratory Soil-Block Cultures**

This method is used to determine the fungicidal effectiveness of wood preservatives.<sup>[1][5]</sup>

Objective: To determine the minimum amount of preservative that is effective in preventing decay by specific fungi under controlled laboratory conditions.

Materials:

- Treated and untreated wood blocks (e.g., 19 mm cubes)
- Culture bottles with a soil substrate
- Selected species of wood-decay fungi (e.g., *Gloeophyllum trabeum*, *Postia placenta*)
- Incubator

Procedure:

- Preparation of Culture Bottles: Add soil to culture bottles, adjust the moisture content, and sterilize.
- Inoculation: Inoculate the soil with the desired test fungus and incubate until the fungus covers the soil surface.
- Sample Placement: Place the sterile, weighed, treated and untreated wood blocks onto the actively growing fungal culture.
- Incubation: Incubate the bottles at a controlled temperature and humidity (e.g., 27°C and 70% RH) for a specified period (e.g., 12 weeks).
- Final Assessment: At the end of the incubation period, remove the blocks, carefully clean off the fungal mycelium, and oven-dry them.
- Weight Loss Calculation: Weigh the blocks and calculate the percentage of weight loss due to fungal decay. The preservative threshold is the retention level at which the average weight loss is below a specified limit.

## **AWPA E11-06: Standard Method of Determining the Leachability of Wood Preservatives**

This method evaluates the resistance of a preservative to being leached out of the wood by water.<sup>[3][12]</sup>

Objective: To determine the amount of preservative that leaches from treated wood under laboratory conditions.

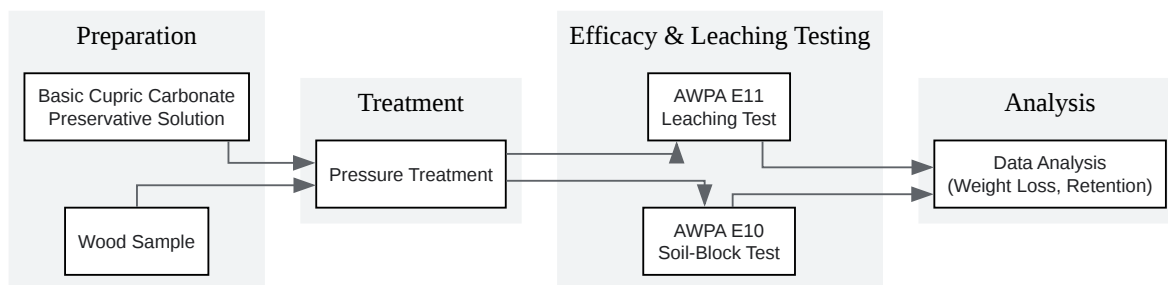
Materials:

- Treated wood blocks
- Leaching vessel
- Deionized water
- Analytical equipment to measure copper concentration (e.g., Atomic Absorption Spectrometer)

Procedure:

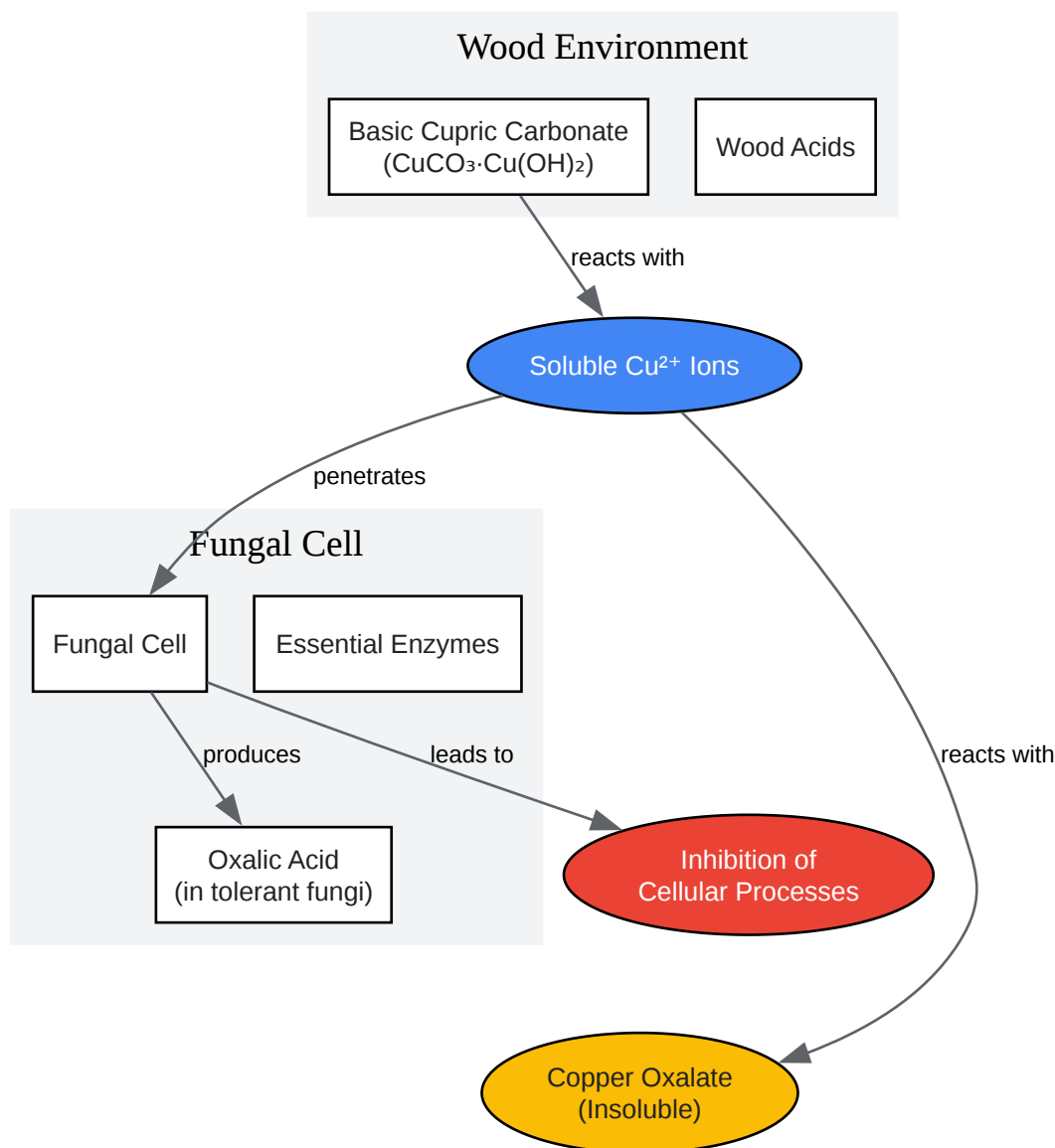
- Sample Preparation: A set of treated wood blocks are impregnated with the preservative to a known retention.
- Initial Analysis: A subset of the blocks is analyzed to determine the initial preservative content.
- Leaching: The remaining blocks are submerged in deionized water in a leaching vessel. The water is periodically replaced over a set time period (e.g., 14 days).
- Leachate Analysis: The collected water (leachate) can be analyzed to determine the amount of leached preservative.
- Final Wood Analysis: After the leaching period, the wood blocks are dried and analyzed for their remaining preservative content.
- Leaching Calculation: The percentage of the preservative that has leached from the wood is calculated by comparing the initial and final preservative content in the wood.

## Visualizations



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Caption: Experimental workflow for evaluating **basic cupric carbonate** in wood preservation.



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Caption: Conceptual diagram of the mechanism of action of **basic cupric carbonate**.

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